

What are the physicochemical properties of isobutyl propionate?

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Compound of Interest

Compound Name: *Isobutyl propionate*

Cat. No.: *B1201936*

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Isobutyl Propionate: A Comprehensive Physicochemical Profile

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of the core physicochemical properties of **isobutyl propionate** (CAS No. 540-42-1), a carboxylic ester recognized for its characteristic fruity, rum-like aroma. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development and other scientific fields who require precise and reliable data on this compound. The guide encompasses a summary of quantitative data, detailed experimental protocols for the determination of key properties, and visual representations of experimental workflows.

Introduction

Isobutyl propionate, with the IUPAC name 2-methylpropyl propanoate, is a colorless liquid that is slightly soluble in water but miscible with many organic solvents.^{[1][2]} Its pleasant fragrance has led to its use as a flavoring and fragrance agent.^[3] Beyond these applications, a thorough understanding of its physicochemical properties is essential for its use in chemical synthesis, as a solvent, and for safety and handling considerations in laboratory and industrial settings. This guide details its fundamental chemical and physical characteristics.

Chemical and Physical Properties

The key physicochemical properties of **isobutyl propionate** are summarized in the table below. These values have been compiled from various reputable sources and represent experimentally determined data.

Property	Value
Molecular Formula	C ₇ H ₁₄ O ₂
Molecular Weight	130.18 g/mol
Appearance	Colorless to pale yellow liquid with a fruity, rum-like odor
Density	0.869 g/mL at 25 °C
Boiling Point	137 °C at 760 mmHg; 66-67 °C at 60 mmHg
Melting Point	-71.4 °C
Flash Point	26 °C (78.8 °F) - Closed Cup
Solubility in Water	1700 mg/L at 25 °C (Slightly soluble)
Vapor Pressure	6.47 mmHg at 25 °C
Refractive Index	1.397 at 20 °C

Experimental Protocols

The determination of the physicochemical properties of **isobutyl propionate** requires standardized experimental methodologies to ensure accuracy and reproducibility. Below are detailed protocols for key properties, based on internationally recognized guidelines such as those from the Organisation for Economic Co-operation and Development (OECD) and ASTM International.

Determination of Boiling Point

The boiling point of **isobutyl propionate** is determined using the distillation method as outlined in OECD Guideline 103 and ASTM D1078.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

- Principle: This method determines the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.
- Apparatus: Distillation flask, condenser, calibrated thermometer, heating mantle, and receiving cylinder.
- Procedure:
 - A measured volume of **isobutyl propionate** is placed in the distillation flask.
 - The flask is heated, and the liquid is allowed to boil.
 - The temperature at which the liquid-vapor equilibrium is established is recorded as the boiling point.
 - Corrections for atmospheric pressure are applied to standardize the boiling point to 760 mmHg.

Determination of Melting Point

The melting point of **isobutyl propionate**, which is the temperature at which it transitions from a solid to a liquid, is determined in accordance with OECD Guideline 102.

- Principle: This method involves heating a small, solidified sample of the substance and observing the temperature range over which it melts.
- Apparatus: Capillary tube, melting point apparatus with a temperature-controlled block and a viewing lens.
- Procedure:
 - A small amount of solidified **isobutyl propionate** is introduced into a capillary tube.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a controlled rate.

- The temperature at which the first drop of liquid appears and the temperature at which the last solid particle melts are recorded to define the melting range.

Determination of Density

The density of **isobutyl propionate** is determined using a pycnometer or an oscillating densitometer as described in OECD Guideline 109.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Principle: Density is the mass per unit volume of a substance.
- Apparatus: A pycnometer of a known volume or an oscillating densitometer, and an analytical balance.
- Procedure (Pycnometer Method):
 - The empty pycnometer is weighed.
 - It is then filled with **isobutyl propionate**, ensuring no air bubbles are present.
 - The filled pycnometer is weighed again at a constant temperature.
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Determination of Flash Point

The flash point of **isobutyl propionate** is determined using the Tag Closed Cup method as specified in ASTM D56.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

- Principle: The flash point is the lowest temperature at which the vapors of the liquid will ignite when an ignition source is introduced.
- Apparatus: Tag Closed Cup tester, which includes a sample cup with a lid, a heat source, and an ignition source.
- Procedure:
 - The sample cup is filled with **isobutyl propionate** to a specified level.

- The lid is closed, and the sample is heated at a slow, constant rate.
- At regular temperature intervals, the ignition source is applied through an opening in the lid.
- The flash point is the lowest temperature at which a flash is observed.

Determination of Water Solubility

The water solubility of **isobutyl propionate** is determined by the flask method as described in OECD Guideline 105.[\[1\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)

- Principle: A saturated solution of the substance in water is prepared, and the concentration of the substance in the aqueous phase is determined analytically.
- Apparatus: Flask with a stirrer, constant temperature bath, and an analytical instrument for concentration measurement (e.g., gas chromatograph).
- Procedure:
 - An excess amount of **isobutyl propionate** is added to a known volume of water in a flask.
 - The mixture is agitated in a constant temperature bath until equilibrium is reached.
 - The aqueous phase is then separated and analyzed to determine the concentration of dissolved **isobutyl propionate**.

Determination of Vapor Pressure

The vapor pressure of **isobutyl propionate** is determined using a static or dynamic method as outlined in OECD Guideline 104.[\[24\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#)

- Principle: The vapor pressure is the pressure exerted by the vapor in thermodynamic equilibrium with its condensed phase at a given temperature.
- Apparatus: A system to introduce the sample into a vacuum, a pressure measuring device (manometer), and a constant temperature bath.

- Procedure (Static Method):
 - A small amount of **isobutyl propionate** is introduced into an evacuated system of known volume.
 - The system is maintained at a constant temperature until the pressure reading is stable.
 - This stable pressure is the vapor pressure of the substance at that temperature.

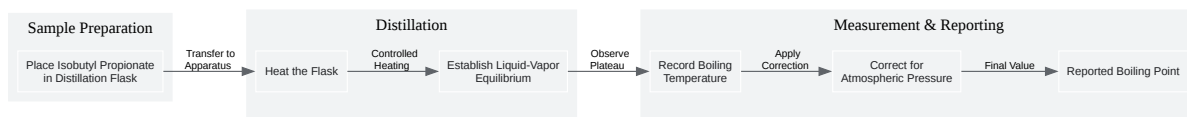
Determination of Refractive Index

The refractive index of **isobutyl propionate** is measured using a refractometer according to ASTM D1218.^{[29][30][31][32][33]}

- Principle: The refractive index is the ratio of the speed of light in a vacuum to its speed in the substance.
- Apparatus: A calibrated refractometer with a light source and a temperature-controlled prism.
- Procedure:
 - A few drops of **isobutyl propionate** are placed on the prism of the refractometer.
 - The instrument is adjusted to bring the dividing line between the light and dark fields into focus.
 - The refractive index is read directly from the scale at a specified temperature (typically 20 °C).

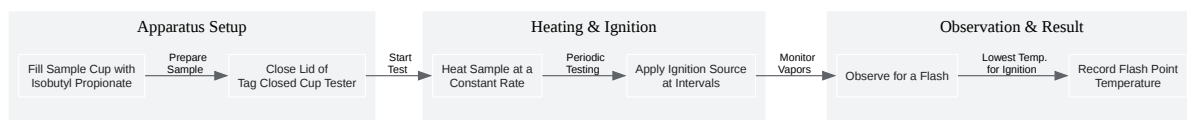
Visualized Experimental Workflows

To further elucidate the experimental processes, the following diagrams illustrate the generalized workflows for determining key physicochemical properties.



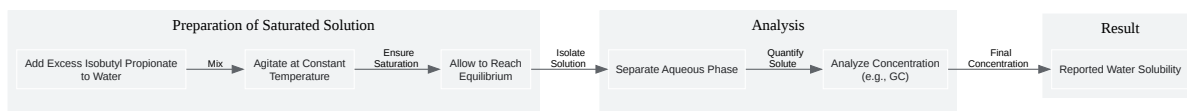
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Boiling Point Determination Workflow



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Flash Point Determination Workflow



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Water Solubility Determination Workflow

Conclusion

The data and methodologies presented in this technical guide provide a robust foundation for the safe and effective use of **isobutyl propionate** in a variety of scientific applications. The summarized physicochemical properties, coupled with detailed experimental protocols based on international standards, offer a reliable reference for researchers and professionals. The visualized workflows further clarify the experimental processes, ensuring a comprehensive understanding of how these critical parameters are determined. Adherence to these standardized methods is crucial for generating high-quality, reproducible data in scientific research and development.

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